

Personal protective equipment for handling Formyl acetate

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Compound of Interest		
Compound Name:	Formyl acetate	
Cat. No.:	B1329439	Get Quote

Essential Safety and Handling Guide for Formyl Acetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Formyl acetate** (acetic formic anhydride). The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

Properties and Hazards of Formyl Acetate

Formyl acetate is a flammable and corrosive compound that requires careful handling. Its toxicological properties have not been fully investigated, warranting a cautious approach.[1] It is known to be an irritant to the skin and eyes and may cause respiratory irritation.[1][2] A significant hazard is its decomposition at room temperature, which accelerates at higher temperatures, producing acetic acid and carbon monoxide.[2] This decomposition can lead to a dangerous buildup of pressure in sealed containers.[2]



Property	Value	Reference
Molecular Formula	C ₃ H ₄ O ₃	[3]
Molecular Weight	88.062 g/mol	[3]
Boiling Point	27-28°C @ 1.33kPa	[2]
Appearance	Liquid	[2]
GHS Hazard Statements	H226: Flammable liquid and vapour	[1]
H315: Causes skin irritation	[1]	_
H319: Causes serious eye irritation	[1]	_
H335: May cause respiratory irritation	[1]	_

Operational Plan for Handling Formyl Acetate

Adherence to the following step-by-step protocol is mandatory for the safe handling of **Formyl acetate**.

Engineering Controls and Preparation

- Ventilation: All work with **Formyl acetate** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2] The laboratory should be equipped with a mechanical exhaust system.[1]
- Safety Equipment: Ensure a safety shower and an eyewash station are readily accessible and functional.[1]
- Storage Check: Before handling, retrieve **Formyl acetate** from refrigerated storage (2°C 8°C).[1] Inspect the container for any signs of pressure buildup. It should be stored in a flask with a polyethylene stopper, not a sealed container, to allow for the safe release of gas from decomposition.[2]



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Required Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA standards or European Standard EN166.[1] A face shield is recommended for splash protection.
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves to prevent skin contact.[1]
 - Lab Coat: A chemically resistant lab coat or apron is required.
 - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator, especially if there is a risk of vapor inhalation.[1]

Handling and Experimental Procedure

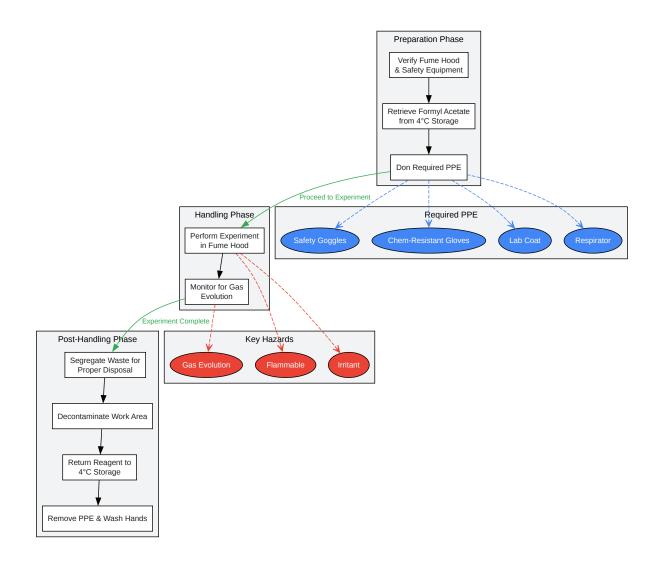
- Grounding: Ground all equipment to prevent static discharge, which could ignite the flammable vapors.
- Dispensing: When transferring or dispensing Formyl acetate, do so slowly and carefully to avoid splashing.
- Avoid Incompatibles: Keep Formyl acetate away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Temperature Control: Maintain the experimental temperature as low as feasible to minimize the rate of decomposition and carbon monoxide evolution.[2]

Post-Experiment Procedures

- Decontamination: Thoroughly wipe down the work area in the fume hood.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Wash hands and any exposed skin thoroughly with soap and water after handling.[1]
- Storage: Return the Formyl acetate container to its designated refrigerated storage, ensuring the polyethylene stopper is secure.[1][2]



Workflow for Handling Formyl Acetate



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Caption: Workflow for the safe handling of Formyl acetate.

Disposal Plan

Proper disposal of **Formyl acetate** and contaminated materials is critical to ensure safety and environmental compliance.

- Waste Collection:
 - Collect all waste Formyl acetate and materials that have come into direct contact with it (e.g., pipette tips, gloves, absorbent pads) in a designated, clearly labeled, and closed container.[1]
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal Method:
 - The recommended disposal method is incineration.[1] The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]
 - This process must be carried out by licensed hazardous waste disposal personnel.
- · Regulatory Compliance:
 - All disposal activities must be conducted in strict accordance with local, state, and federal regulations.

Emergency and First-Aid Procedures

Immediate action is required in the event of exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1] Seek immediate medical attention from an ophthalmologist.[1]
- Skin Contact: Remove all contaminated clothing and shoes immediately.[1] Wash the affected area with plenty of soap and water for at least 15 minutes.[1] Seek medical attention



if irritation develops or persists.[1]

- Inhalation: Move the individual to fresh air immediately.[1] If breathing is difficult or has stopped, provide artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: If the person is conscious, rinse their mouth out with water.[1] Do not induce vomiting. Seek immediate medical attention.[1]
- Spills: In case of a spill, evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand or vermiculite) and collect it in a suitable container for disposal.

 [1] Ventilate the area thoroughly.[1]

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